

GSK2981278 degradation in long-term storage

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Compound of Interest

Compound Name: GSK2981278

Cat. No.: B607816

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Technical Support Center: GSK2981278

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **GSK2981278**. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues related to the long-term storage and degradation of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **GSK2981278** powder?

A1: For long-term stability, **GSK2981278** powder should be stored at low temperatures. Based on supplier recommendations, the following conditions are advised:

Storage Temperature	Duration
-20°C	Up to 3 years
4°C	Up to 2 years

Q2: How should I store **GSK2981278** once it is dissolved in a solvent?

A2: The stability of **GSK2981278** in solution is significantly reduced compared to its powdered form. It is crucial to store stock solutions at or below -20°C. To avoid repeated freeze-thaw cycles, which can accelerate degradation, it is highly recommended to aliquot the stock solution into single-use volumes.

Storage Temperature	Duration	Solvent
-80°C	Up to 2 years	DMSO
-20°C	Up to 1 year	DMSO

Q3: What solvents are recommended for dissolving **GSK2981278**?

A3: **GSK2981278** is soluble in several organic solvents. The choice of solvent will depend on the requirements of your specific experiment.

Solvent	Maximum Concentration
DMSO	≥ 100 mg/mL
Ethanol	92 mg/mL

For cell-based assays, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid cytotoxicity.

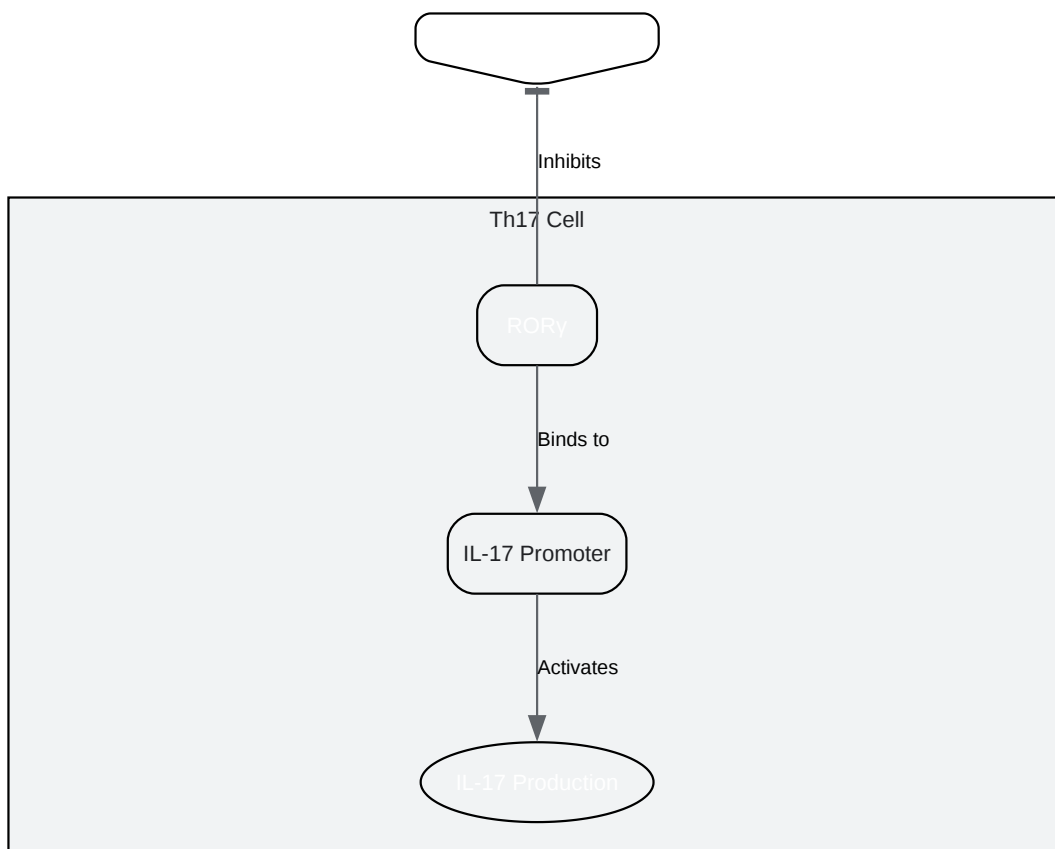
Q4: What are the potential degradation pathways for **GSK2981278**?

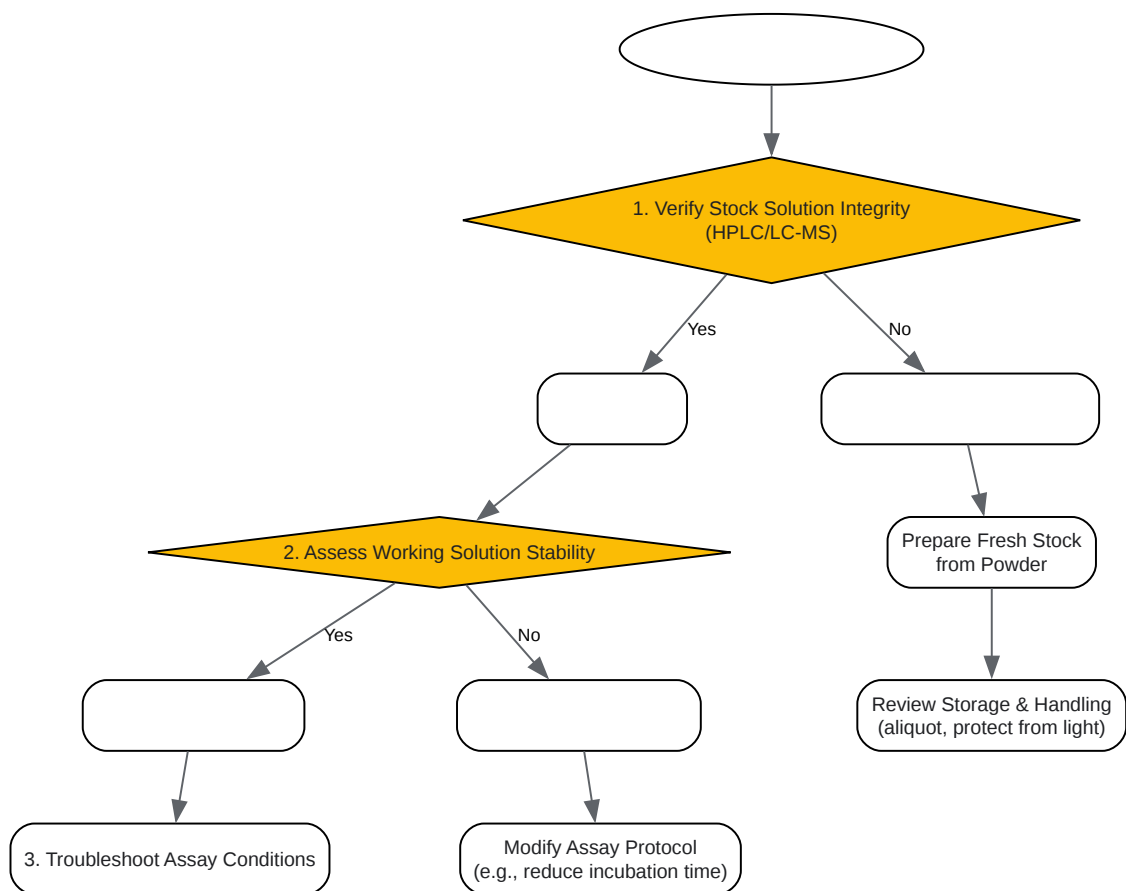
A4: **GSK2981278** contains a sulfonamide functional group, which can be susceptible to degradation under certain conditions. Potential degradation pathways include:

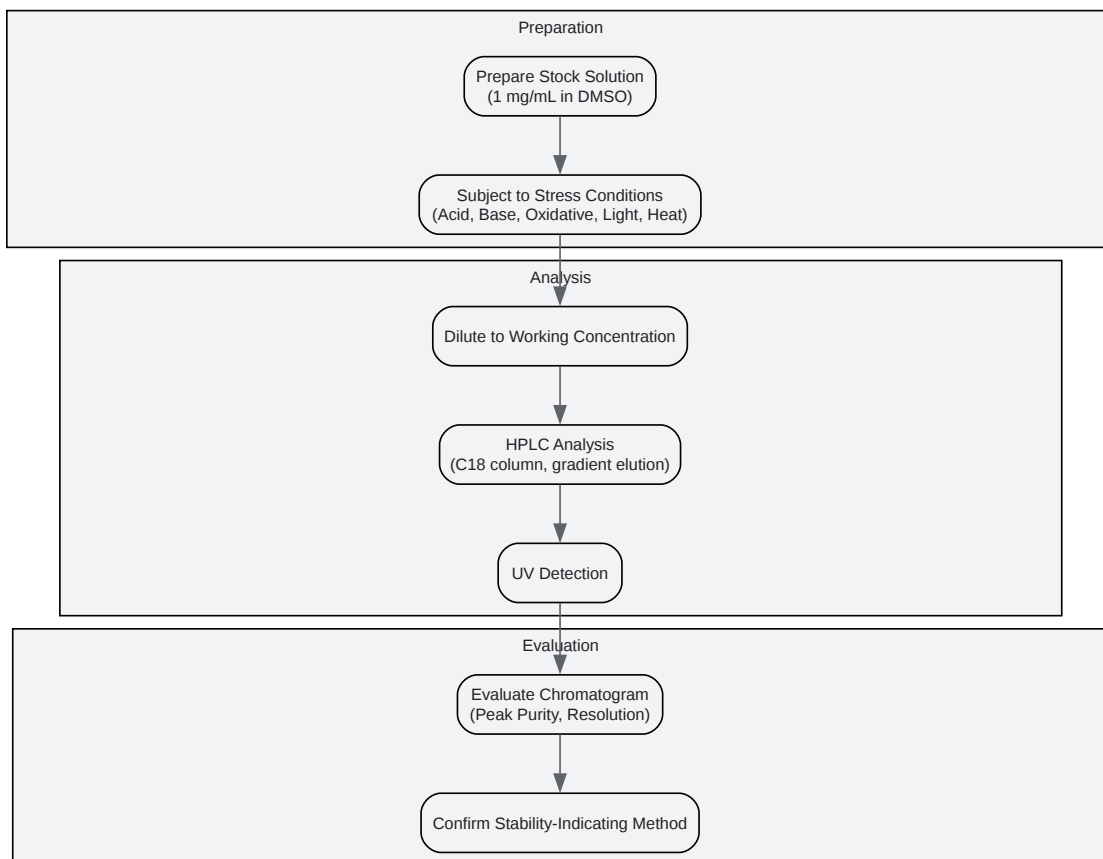
- Hydrolysis: The sulfonamide bond can be cleaved under strongly acidic or basic conditions, particularly at elevated temperatures. This would lead to the formation of the corresponding sulfonic acid and amine.
- Oxidation: The sulfur atom in the sulfonamide group can be oxidized, especially in the presence of oxidizing agents or prolonged exposure to air.
- Photodegradation: Exposure to light, particularly UV light, can lead to the degradation of the molecule. It is recommended to store solutions in amber vials or to protect them from light.

Q5: How does **GSK2981278** exert its biological effect?

A5: **GSK2981278** is a potent and selective inverse agonist of the Retinoic acid receptor-related Orphan Receptor gamma (ROR γ). ROR γ is a key transcription factor in the differentiation of Th17 cells, which are critical in the pathogenesis of several autoimmune diseases. By inhibiting ROR γ , **GSK2981278** suppresses the production of pro-inflammatory cytokines such as IL-17A and IL-22.^{[1][2][3]}







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